

The Advent and Utility of Boc-Protected β -Lactones: A Technical Guide

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Compound of Interest

Compound Name: *(R)*-tert-Butyl (2-oxooxetan-3-yl)carbamate

CAS No.: 126330-77-6

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide explores the discovery, history, synthesis, and applications of tert-butoxycarbonyl (Boc)-protected β -lactones. These strained heterocyclic compounds have emerged as versatile intermediates in organic synthesis, particularly for the preparation of non-proteinogenic amino acids and as potent enzyme inhibitors. This document provides a comprehensive overview, including detailed experimental protocols, quantitative data, and visualizations of key chemical and biological processes.

Discovery and Historical Context

The first synthesis of a β -lactone (2-oxetanone) was reported by Einhorn in 1883. However, the development of methods for the synthesis of chiral, functionalized β -lactones, particularly those derived from amino acids, is a more recent advancement. A significant breakthrough in the synthesis of N-protected α -amino- β -lactones came from the work of John C. Vederas and his group in the mid-1980s. While their initial work focused on the N-benzyloxycarbonyl (Cbz)-

protected serine β -lactone, this laid the foundation for the synthesis of other N-protected analogues, including the widely used Boc-protected derivatives.

The intramolecular cyclization of N-protected serine derivatives under modified Mitsunobu conditions proved to be a pivotal discovery, allowing for the stereospecific synthesis of these valuable chiral building blocks without racemization.[1] This development opened the door for the use of N-Boc-L-serine β -lactone and related compounds as precursors to a wide array of β -substituted α -amino acids through regioselective ring-opening reactions.[1][2] The stability and ease of removal of the Boc group under acidic conditions have made these intermediates particularly attractive in multistep syntheses.

Synthesis of Boc-Protected β -Lactones

The primary and most reliable method for the synthesis of N-Boc-protected β -lactones is the intramolecular cyclization of the corresponding N-Boc-protected β -hydroxy- α -amino acid. The Mitsunobu reaction is the most frequently employed method for this transformation, utilizing a phosphine (typically triphenylphosphine) and an azodicarboxylate (such as diethyl azodicarboxylate, DEAD, or diisopropyl azodicarboxylate, DIAD).

General Reaction Scheme

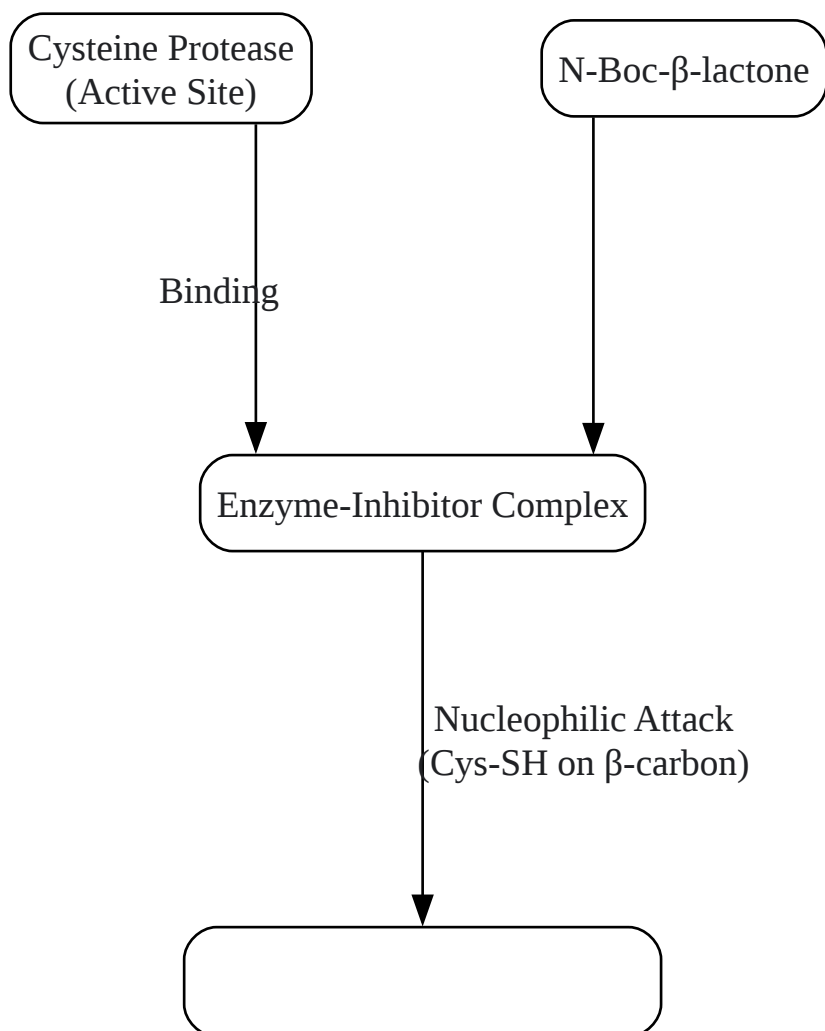
The synthesis of N-Boc-L-serine β -lactone from N-Boc-L-serine serves as a representative example of this class of reactions.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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References

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